

In Vitro Synthesis of 2-Phosphoglycolic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Phosphoglycolic Acid*

Cat. No.: *B032698*

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Introduction

2-Phosphoglycolic acid (2-PG) is a crucial metabolite in photorespiration, a metabolic pathway that occurs in photosynthetic organisms. It is produced by the oxygenase activity of the enzyme Ribulose-1,5-bisphosphate carboxylase/oxygenase (RuBisCO)[1][2][3]. The in vitro synthesis of 2-PG is essential for a variety of research applications, including the study of photorespiration, the screening of potential herbicides, and the development of drugs targeting enzymes that metabolize 2-PG. This document provides detailed application notes and protocols for the enzymatic and chemical synthesis of **2-phosphoglycolic acid** in a laboratory setting.

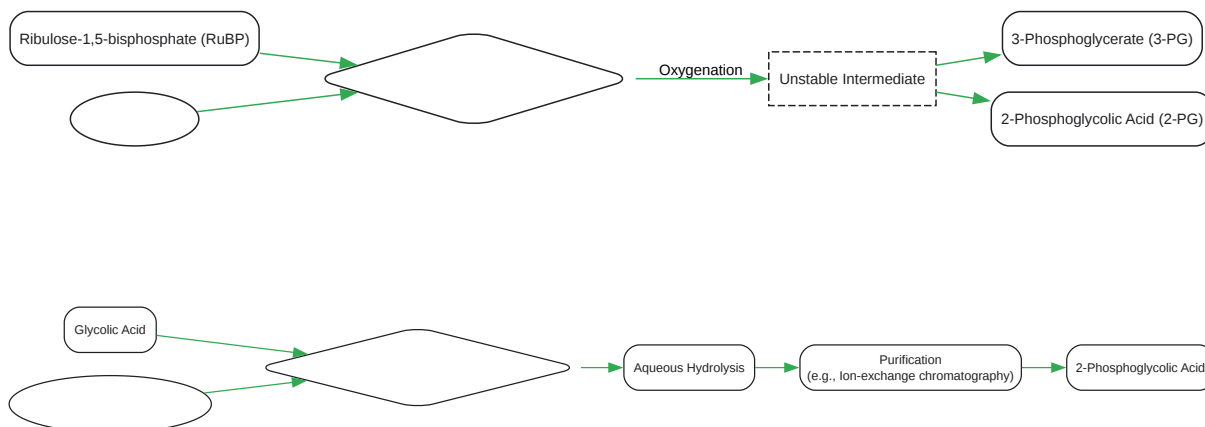
Methods for In Vitro Synthesis of 2-Phosphoglycolic Acid

There are two primary approaches for the in vitro synthesis of **2-phosphoglycolic acid**: enzymatic synthesis, which mimics the natural biological process, and chemical synthesis, which offers an alternative route using standard organic chemistry techniques.

Enzymatic Synthesis using RuBisCO

This method leverages the natural oxygenase activity of RuBisCO to produce **2-phosphoglycolic acid** from Ribulose-1,5-bisphosphate (RuBP) in the presence of oxygen.

Signaling Pathway Diagram:

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References

- 1. 2-Phosphoglycolate - Wikipedia [en.wikipedia.org]
- 2. Exploring the oxygenase function of Form II Rubisco for production of glycolate from CO₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 3. taylorandfrancis.com [taylorandfrancis.com]
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